

# N-Boc-Dolaproine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *N-Boc-dolaproine*

Cat. No.: *B032731*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **N-Boc-dolaproine**, a key building block in the synthesis of potent pharmaceutical compounds. The following sections detail the known hazards, recommended handling precautions, storage requirements, and emergency procedures. This guide is intended for use by trained professionals in a laboratory or drug development setting.

## Hazard Identification and Classification


**N-Boc-dolaproine** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on available Safety Data Sheets (SDS), the GHS classification for **N-Boc-dolaproine** is summarized below.

Table 1: GHS Classification for **N-Boc-dolaproine**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

-  alt text

(GHS07)

It is important to note that the toxicological properties of **N-Boc-dolaproine** have not been fully investigated. The information presented here is based on available data and should be used as a minimum standard for safe handling.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **N-Boc-dolaproine** is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **N-Boc-dolaproine**

Property	Value	Source
CAS Number	120205-50-7	
Molecular Formula	C <sub>14</sub> H <sub>25</sub> NO <sub>5</sub>	
Molecular Weight	287.35 g/mol	
Physical Form	Solid or Oil	
Storage Temperature	Refrigerator (2-8°C), stored under nitrogen	

## Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **N-Boc-dolaproine**.

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

### Personal Protective Equipment (PPE)

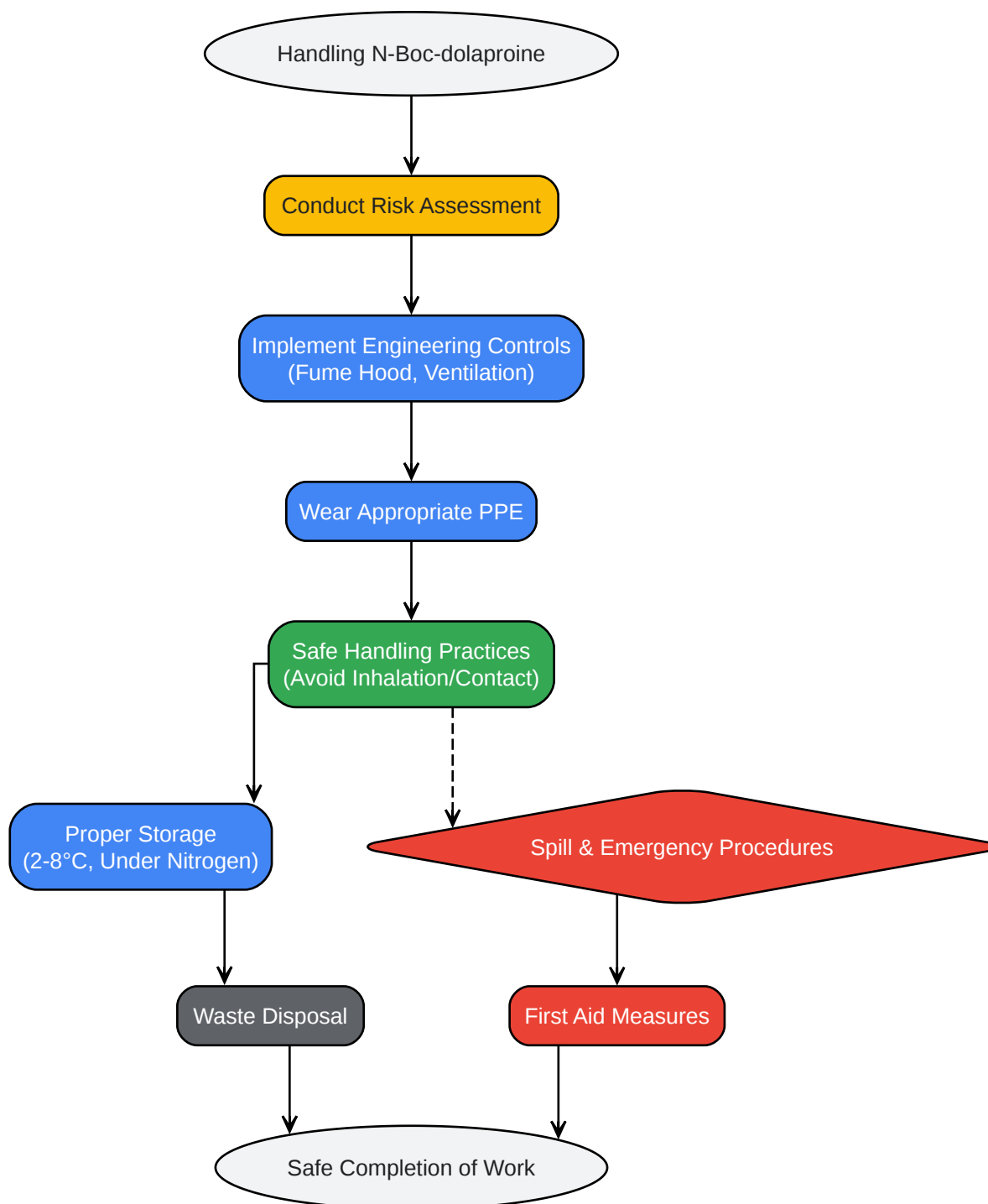
- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. Change gloves immediately if contaminated.
- Respiratory Protection: If working outside of a fume hood or if dusts/aerosols are generated, use a NIOSH-approved respirator.

### General Hygiene Practices

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.

- Do not eat, drink, or smoke in areas where **N-Boc-dolaproine** is handled.

The following diagram illustrates the logical workflow for ensuring safe handling of **N-Boc-dolaproine**.



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Caption: Logical workflow for the safe handling of **N-Boc-dolaproine**.

## Storage and Stability

- **Storage Conditions:** Store in a tightly sealed container in a cool, well-ventilated area. The recommended storage temperature is 2-8°C under a nitrogen atmosphere.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.
- **Stability:** Stable under recommended storage conditions.

## First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

Table 3: First Aid Measures for **N-Boc-dolaproine** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

## Accidental Release Measures

- **Personal Precautions:** Wear appropriate personal protective equipment (PPE). Evacuate personnel to a safe area.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.

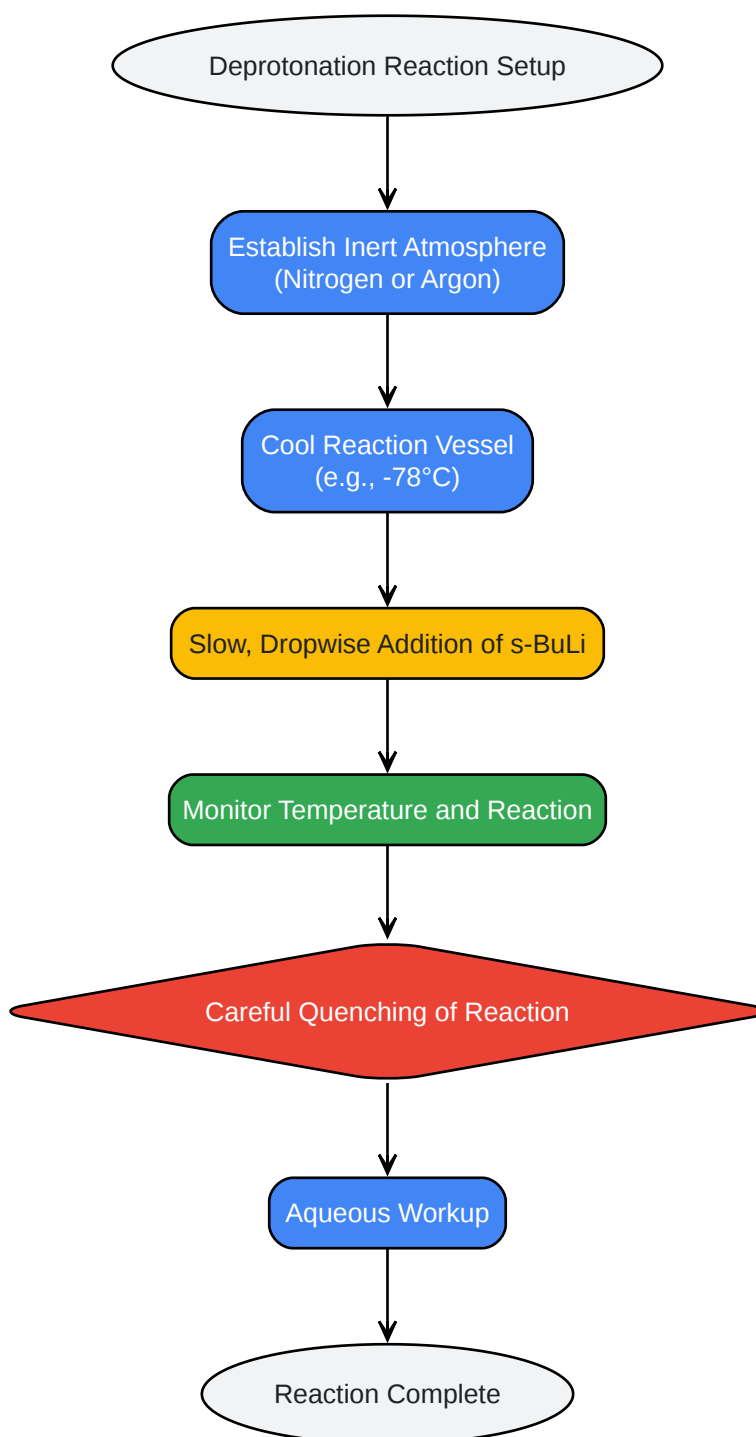
## Synthesis Hazards

The synthesis of **N-Boc-dolaproine** involves hazardous reagents and reaction conditions. A common synthetic route proceeds from N-BOC-L-Prolinal. The synthesis of N-BOC-L-Prolinal itself can be achieved via Swern oxidation of N-Boc-L-prolinol.

## Hazards of Key Reagents and Precursors

- N-BOC-L-Prolinal: Flammable liquid and vapor. Causes skin and serious eye irritation. May cause respiratory irritation.
- Oxalyl chloride and Dimethyl sulfoxide (DMSO) (for Swern Oxidation): These reagents are toxic and corrosive. The reaction is typically carried out at very low temperatures (e.g., -78°C) to control its exothermic nature.
- Triethylamine: Flammable liquid and vapor, and is corrosive.
- Butyllithiums (e.g., s-BuLi): Often used in the deprotonation of N-Boc-pyrrolidine, a potential precursor. Butyllithiums are highly reactive, pyrophoric (ignite spontaneously in air), and react violently with water. They are also highly corrosive.
- (-)-Sparteine: A chiral ligand used with butyllithium. It is toxic and should be handled with care.

The following diagram illustrates a potential workflow for a hazardous reaction step in the synthesis, such as deprotonation with s-BuLi.



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Caption: Experimental workflow for a hazardous deprotonation step.

## Experimental Protocols for Hazard Assessment

While specific toxicity studies for **N-Boc-dolaproine** are not publicly available, the following are summaries of standard OECD guidelines for assessing the types of hazards identified in its GHS classification.

## Acute Oral Toxicity - Up-and-Down Procedure (OECD 425)

This method is used to estimate the LD50 of a substance.

- A single animal is dosed at a level
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